

Maltose Monohydrate-d14: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Maltose monohydrate-d14*

Cat. No.: *B12408518*

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This technical guide provides an in-depth overview of **Maltose Monohydrate-d14**, a deuterated form of maltose monohydrate, for researchers, scientists, and professionals in drug development. This document outlines its chemical structure, molecular weight, and potential applications, presenting data in a clear, accessible format.

Core Data Summary

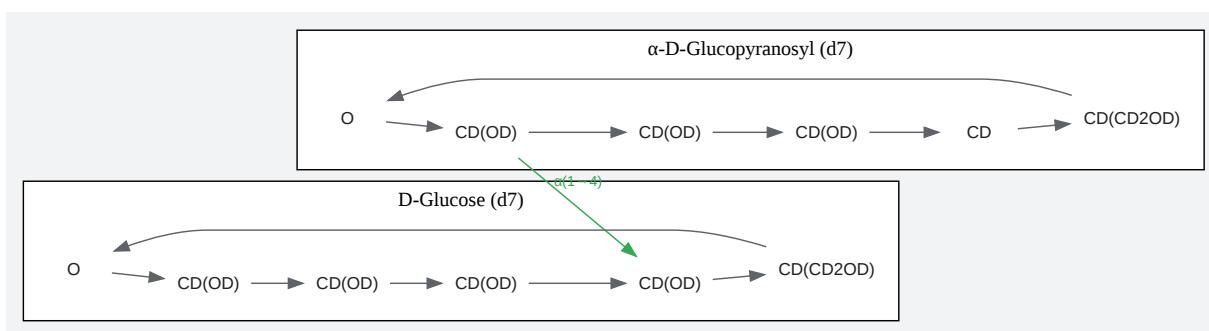
Quantitative information for **Maltose Monohydrate-d14** is summarized in the table below, offering a direct comparison with its non-labeled counterpart.

Property	Maltose Monohydrate-d14	Maltose Monohydrate
Molecular Formula	C ₁₂ H ₁₀ D ₁₄ O ₁₂	C ₁₂ H ₂₄ O ₁₂
Molecular Weight	374.40 g/mol [1][2]	360.31 g/mol [3][4]
Alternate Name	4-O- α -D-[UL-d14]Glucopyranosyl-D-[UL-d14]glucose[1]	4-O- α -D-Glucopyranosyl-D-glucose[5]

Structural and Chemical Information

Maltose monohydrate-d14 is a stable isotope-labeled version of maltose monohydrate, where 14 non-exchangeable hydrogen atoms have been replaced by deuterium.[6] This uniform labeling makes it a valuable tool in various research applications. Maltose itself is a disaccharide composed of two α -D-glucose units linked by an α -1,4 glycosidic bond.[5] The monohydrate form indicates the presence of one molecule of water per molecule of maltose.

Chemical Structure of Maltose-d14



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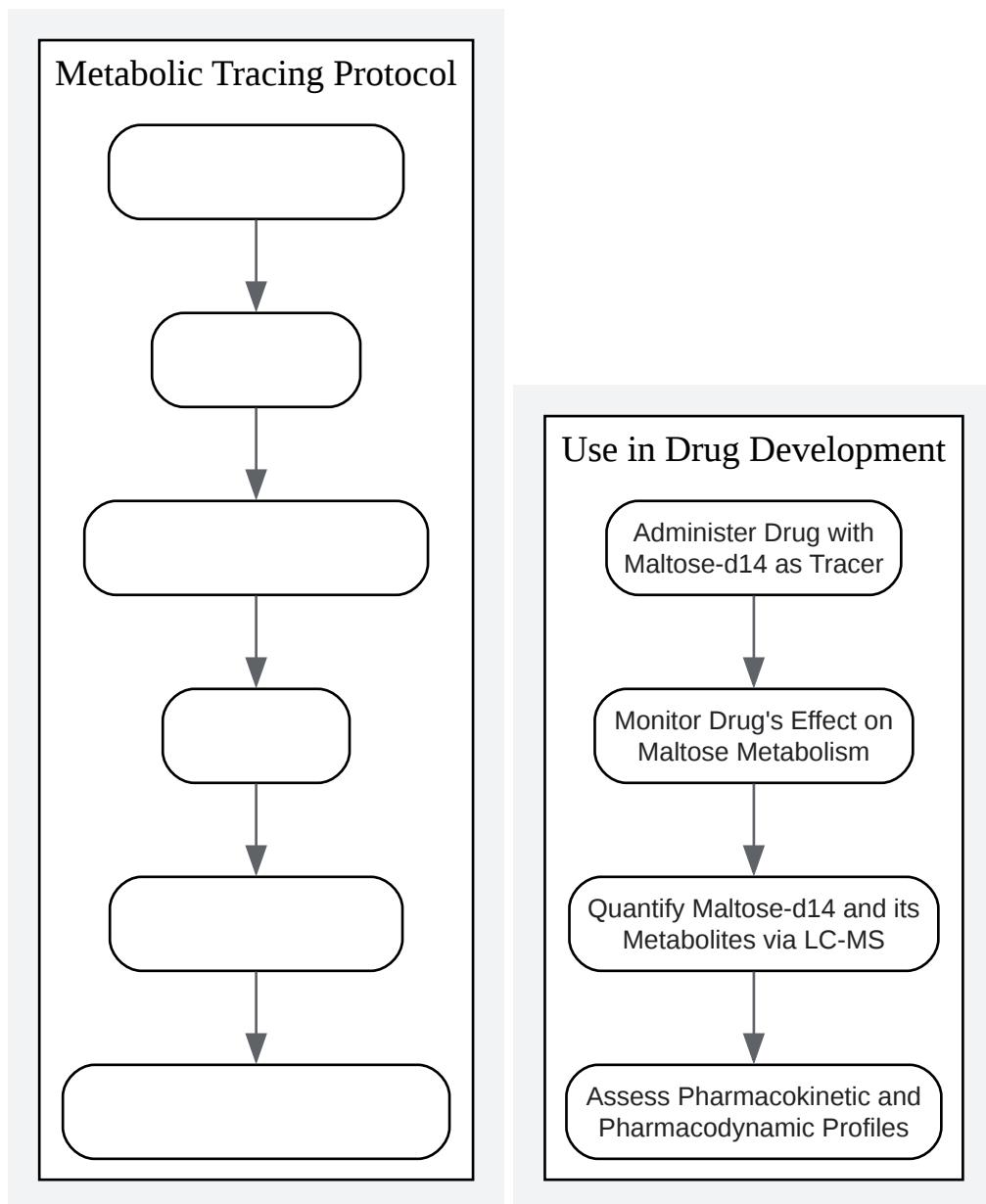
Caption: Chemical structure of Maltose-d14.

Experimental Applications and Protocols

Stable isotope-labeled compounds like **Maltose monohydrate-d14** are primarily used as tracers in research.[6] The deuterium labeling allows for the differentiation and quantification of molecules in complex biological systems.

Potential Experimental Workflows

Below are logical workflows illustrating the use of **Maltose Monohydrate-d14** in research.



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